

PhytoHub entry PHUB002381 cyclo(ser-tyr)

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: CYCLO(-SER-TYR)

CAS No.: 21754-31-4

Cat. No.: S616340

[Get Quote](#)

Chemical Identity of Cyclo(ser-tyr)

The table below summarizes the fundamental chemical identification data for cyclo(ser-tyr) from the PhytoHub database [1].

Property	Description
PhytoHub ID	PHUB002381 [1]
Systematic Name	(3S,6S)-3-(hydroxymethyl)-6-[(4-hydroxyphenyl)methyl]piperazine-2,5-dione [1]
CAS Number	21754-31-4 [1]
Chemical Formula	C ₁₂ H ₁₄ N ₂ O ₄ [1]
Average Mass	250.254 Da [1]
Monoisotopic Mass	250.095356939 Da [1]
SMILES	[H][C@@]1(CO)N=C(O)C@(CC2=CC=C(O)C=C2)N=C1O [1]
InChI Key	CHYMARRIVIIBNV-UWVGGRQHSA-N [1]
PubChem CID	3082196 [1]

Core Experimental Protocols for Pathway Analysis

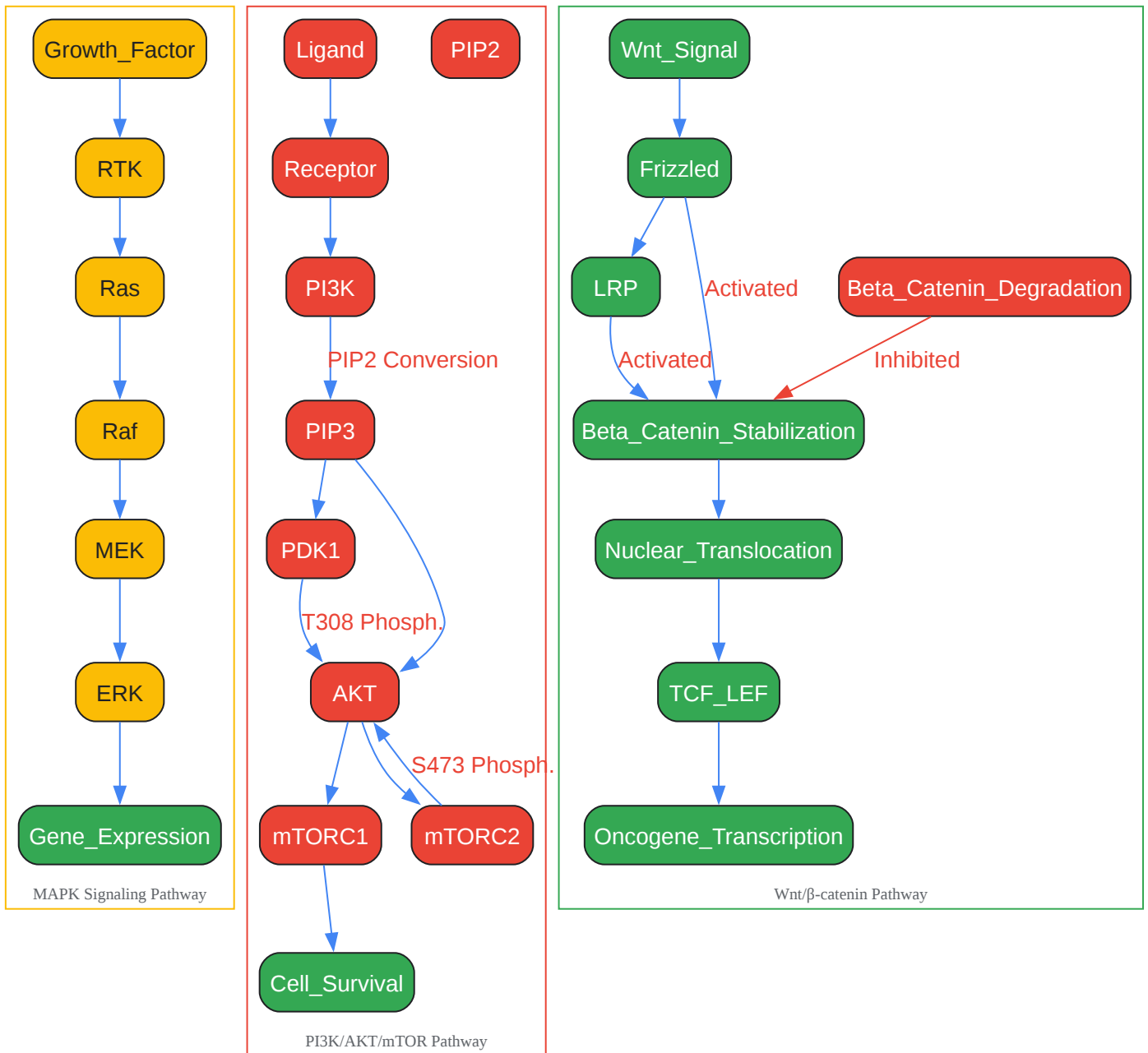
While specific protocols for studying cyclo(ser-tyr) were not found, modern research on compound effects and signaling pathways relies heavily on functional proteomics and standardized experimental reporting [2].

- **Functional Proteomics Workflow:** This approach is key for analyzing changes in signaling pathways. The general methodology involves **sample preparation** (from cell cultures or tissues), separation by **two-dimensional polyacrylamide gel electrophoresis (2D-PAGE)**, image analysis to detect statistically significant changes in protein expression or post-translational modifications, **in-gel proteolytic digestion** of protein spots of interest, and finally **protein identification by Mass Spectrometry (MS)** and database searching [2].
- **Standardized Experimental Protocols:** Detailed, reusable protocols are central to research reproducibility. A complete protocol should include granular descriptions of **reagents, equipment, step-by-step instructions, and recipes** to ensure interconnectivity and interoperability for tasks like retrieving similar or reusable protocols [3].

Key Signaling Pathways in Cancer

Although no direct link was found between cyclo(ser-tyr) and specific pathways, the diagrams below represent three key signaling pathways frequently targeted in cancer drug development. You can use these as a reference to design experiments for probing the compound's biological activity [4].

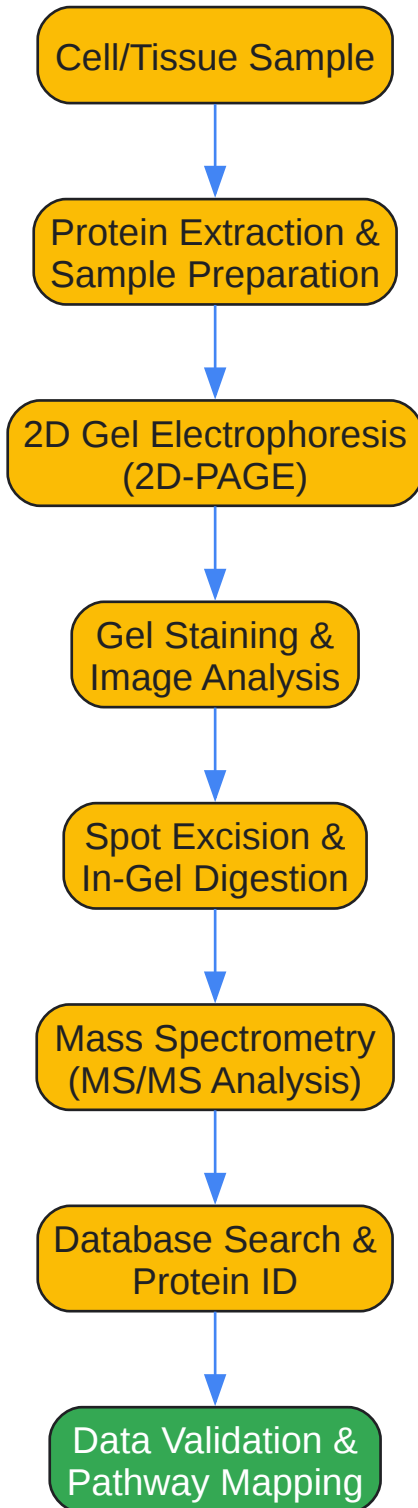
Key Signaling Pathways in Cancer



Click to download full resolution via product page

Key oncogenic signaling pathways showing potential therapeutic targets.

Functional Proteomics Workflow



Click to download full resolution via product page

General workflow for analyzing protein changes using functional proteomics.

A Guide for Future Research

Based on the gathered information, here is a potential approach to building a research plan for cyclo(ser-tyr):

- **Confirm Compound Sourcing:** The basic chemical data from PhytoHub [1] is a starting point. You will need to source the compound for experimental work.
- **Design Preliminary Cellular Assays:** A logical first step would be to treat a panel of cancer cell lines with cyclo(ser-tyr) and measure cell viability and proliferation (e.g., using MTT or CellTiter-Glo assays) to determine if it has any cytotoxic or cytostatic effects.
- **Probe Pathway Activation:** If an effect on cell growth is observed, you can use the functional proteomics workflow [2] and the pathway diagrams as a guide. Techniques like western blotting with phospho-specific antibodies against key nodes in the MAPK, PI3K/AKT, and Wnt/ β -catenin pathways [4] can help identify the mechanism of action.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Showing entry for cyclo(ser-tyr) [phytohub.eu]
2. Analysis of signaling pathways using functional proteomics [pubmed.ncbi.nlm.nih.gov]
3. | Experimental Community Group Protocols experimental protocols [w3.org]
4. Key signal transduction pathways and crosstalk in cancer [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [PhytoHub entry PHUB002381 cyclo(ser-tyr)]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b616340#phytohub-entry-phub002381-cyclo-ser-tyr>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com